

L-Lysine Hydrate: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: *L-Lysine hydrate*

Cat. No.: *B3420689*

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **L-Lysine hydrate**. The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation and practical, safe handling workflows.

Hazard Identification and Classification

L-Lysine hydrate is classified as a substance with potential hazards. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is identified with the following classifications^[1]:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

The signal word associated with **L-Lysine hydrate** is "Warning"^[1]. It is crucial for personnel handling this substance to be aware of these potential hazards and to take appropriate precautions.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **L-Lysine hydrate** is presented in the table below. These properties are essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂ ·H ₂ O	[2]
Molecular Weight	164.20 g/mol	[3][4]
Appearance	White or yellow crystalline powder	[2]
Melting Point/Range	212 - 214 °C / 413.6 - 417.2 °F	[5]
Solubility in Water	63g/100g water at 20°C	[6]
pH	9-10.5 (2.5% aqueous solution)	[5]
log Pow (Partition coefficient)	< -3.3 at 24 °C	[7]

Toxicological Data

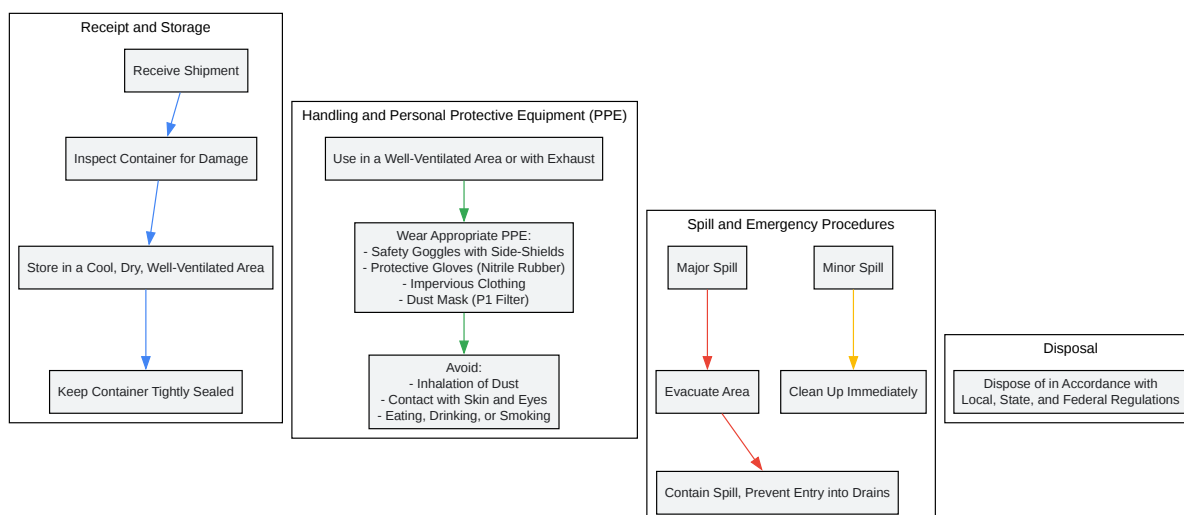
While some safety data sheets state that no significant acute toxicological data has been identified in literature searches[8], one source provides a classification of Acute toxicity, oral (Category 4)[1]. A repeated dose toxicity study in rats established a No Observed Adverse Effect Level (NOAEL).

Metric	Value	Species	Route	Source
NOAEL (13 Weeks)	914 mg/kg	Rat (male)	Oral	[7]

Carcinogenicity: **L-Lysine hydrate** is not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA[1][7].

Safe Handling and Storage Workflow

Proper handling and storage of **L-Lysine hydrate** are critical to ensure personnel safety and maintain the integrity of the substance. The following workflow diagram outlines the key steps for safe management from receipt to disposal.



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Caption: A logical workflow for the safe handling of **L-Lysine hydrate**.

Experimental Protocols: Spill Cleanup Methodology

In the event of a spill, the following detailed procedures should be followed to ensure safety and proper containment.

Minor Spills:

- Immediate Action: Clean up all spills immediately[9].
- Personal Protection: Wear impervious gloves and safety glasses[9].
- Cleanup Procedure:
 - Use dry clean-up procedures and avoid generating dust[9].
 - Sweep or shovel up the spilled material[9].
 - Alternatively, vacuum up the material using an explosion-proof machine designed for grounded storage and use. Do not use air hoses for cleaning[9].
- Containment: Place the spilled material in a clean, dry, sealable, and labeled container for disposal[9].

Major Spills:

- Area Control: Clear the area of all personnel and move upwind[9].
- Emergency Notification: Alert the appropriate fire brigade or emergency response team, providing the location and nature of the hazard[9].
- Personal Protection: Control personal contact with the substance by using protective equipment, including a dust respirator[9].
- Environmental Protection: Prevent the spillage from entering drains, sewers, or water courses[9].
- Cleanup Procedure:
 - Avoid generating dust[9].

- Sweep or shovel up the material[9].
- Recover the product wherever possible[9].
- Disposal: Place residues in labeled plastic bags or other suitable containers for disposal[9]. If contamination of drains or waterways occurs, advise emergency services immediately[9].

First-Aid Measures

In case of exposure to **L-Lysine hydrate**, the following first-aid measures should be taken:

- If Inhaled: Move the person into fresh air. If they are not breathing, give artificial respiration[10].
- In Case of Skin Contact: Wash off with soap and plenty of water[10].
- In Case of Eye Contact: Flush eyes with water as a precaution[10]. Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1].
- If Swallowed: Rinse your mouth with water. Never give anything by mouth to an unconscious person[10].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), alcohol-resistant foam, or dry chemical powder[10].
- Hazardous Combustion Products: Under fire conditions, hazardous fumes such as carbon oxides (CO_x) and nitrogen oxides (NO_x) will be present[10][11].
- Protective Equipment: Wear self-contained breathing apparatus for fire-fighting if necessary[10].

Stability and Reactivity

- Chemical Stability: **L-Lysine hydrate** is stable under recommended storage conditions[1].

- Incompatible Materials: Strong acids/alkalis and strong oxidizing/reducing agents should be avoided[1].
- Hazardous Decomposition Products: Under fire conditions, it may decompose and emit toxic fumes[1].

By adhering to the guidelines outlined in this document, researchers and drug development professionals can handle **L-Lysine hydrate** safely and effectively in a laboratory setting.

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